

# protocol for HPLC analysis of 4-Bromo-2-(5-isoxazolyl)phenol

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## Compound of Interest

Compound Name: 4-Bromo-2-(5-isoxazolyl)phenol

Cat. No.: B1331668

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An Application Note and Protocol for the High-Performance Liquid Chromatography (HPLC) Analysis of **4-Bromo-2-(5-isoxazolyl)phenol**.

## Introduction

**4-Bromo-2-(5-isoxazolyl)phenol** is a versatile chemical intermediate utilized in various research and development sectors, including pharmaceutical synthesis and materials science. [1] Its utility as a precursor in the development of novel therapeutic agents, such as anti-inflammatory and antimicrobial drugs, necessitates a reliable and accurate analytical method for its quantification and purity assessment.[1] This application note provides a detailed protocol for the analysis of **4-Bromo-2-(5-isoxazolyl)phenol** using Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC) with UV detection. The described method is suitable for routine quality control and research applications.

## Physicochemical Properties

- Molecular Formula:  $C_9H_6BrNO_2$ [2]
- Molecular Weight: 240.05 g/mol
- Appearance: Off-white to pale cream solid/powder[1][3]
- Melting Point: 209-212 °C

## Experimental Protocol

### Materials and Reagents

- **4-Bromo-2-(5-isoxazolyl)phenol** reference standard ( $\geq 97\%$  purity)[3]
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade or Milli-Q)
- Formic acid ( $\geq 98\%$ )
- 0.45  $\mu\text{m}$  syringe filters

### Instrumentation

- An HPLC system equipped with a binary pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD).
- A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5  $\mu\text{m}$  particle size).
- Data acquisition and processing software.

### Preparation of Solutions

- Mobile Phase A: 0.1% Formic acid in Water.
- Mobile Phase B: 0.1% Formic acid in Acetonitrile.
- Diluent: Acetonitrile/Water (50:50, v/v).
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **4-Bromo-2-(5-isoxazolyl)phenol** reference standard and dissolve in 10 mL of diluent.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the diluent to achieve concentrations ranging from 1  $\mu\text{g/mL}$  to 100  $\mu\text{g/mL}$ .

## HPLC Conditions

Parameter	Condition
Column	C18 Reversed-Phase (4.6 x 150 mm, 5 µm)
Mobile Phase	A: 0.1% Formic Acid in Water B: 0.1% Acetonitrile
Gradient	0-15 min: 40-90% B 15-17 min: 90% B 17-18 min: 90-40% B 18-25 min: 40% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection	UV at 254 nm
Run Time	25 minutes

## Sample Preparation

- Accurately weigh the sample containing **4-Bromo-2-(5-isoxazolyl)phenol**.
- Dissolve the sample in the diluent to achieve a theoretical concentration within the calibration range.
- Vortex and sonicate if necessary to ensure complete dissolution.
- Filter the solution through a 0.45 µm syringe filter before injection.

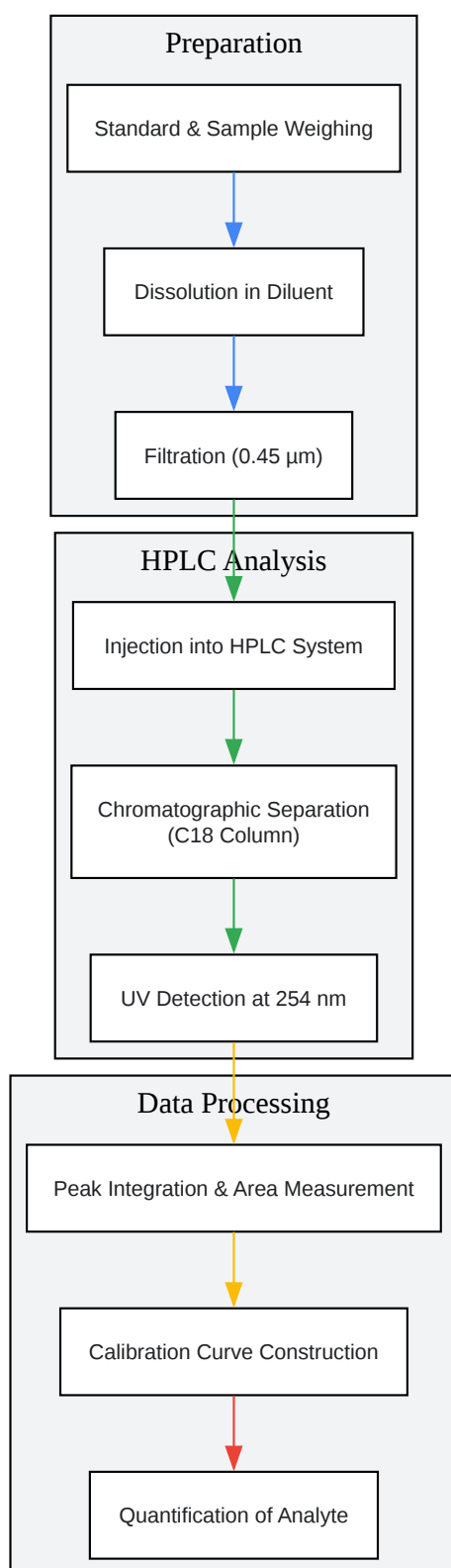
## Data Presentation

The quantitative analysis of **4-Bromo-2-(5-isoxazolyl)phenol** is performed by constructing a calibration curve from the peak areas of the working standard solutions versus their concentrations.

### Table 1: Linearity and Precision Data

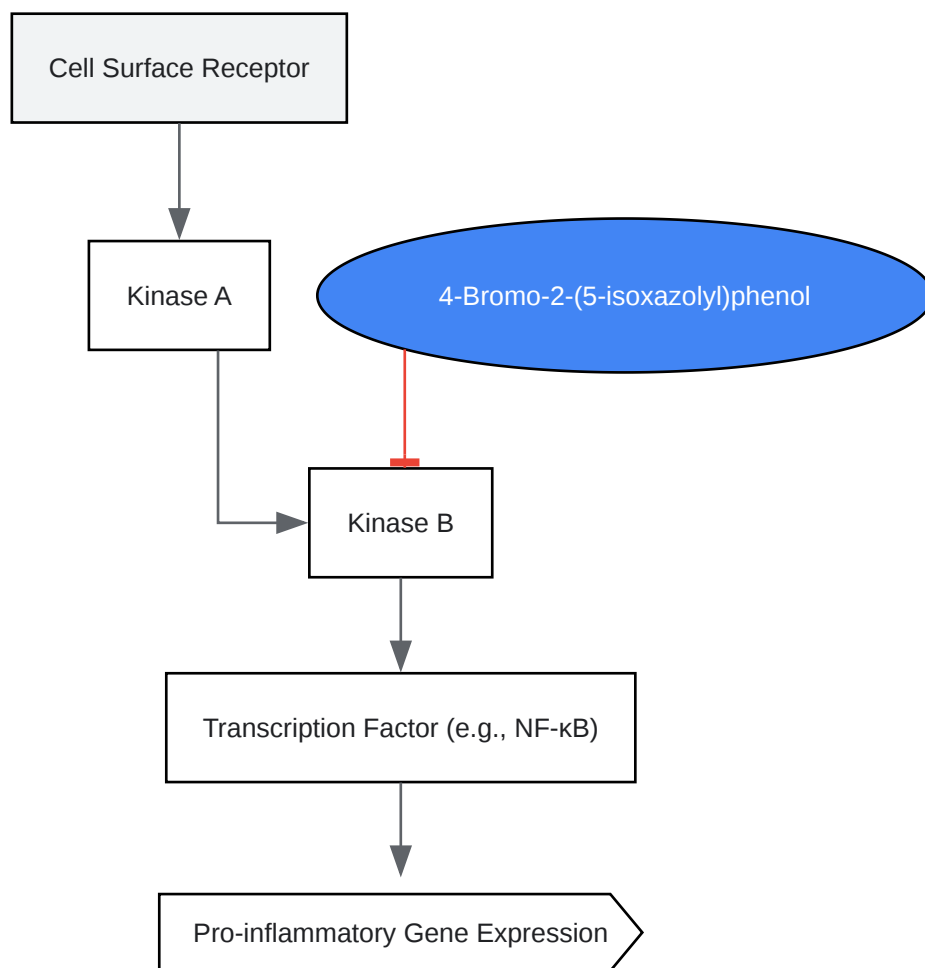
Concentration (µg/mL)	Peak Area (arbitrary units)	Intra-day Precision (%RSD, n=6)	Inter-day Precision (%RSD, n=3 days)
1	15,234	2.1	2.5
5	76,170	1.5	1.9
10	151,980	1.1	1.4
25	380,550	0.8	1.1
50	759,890	0.6	0.9
100	1,521,340	0.4	0.7
Correlation Coefficient (r <sup>2</sup> )	0.9998	-	-
LOD	0.2 µg/mL	-	-
LOQ	0.7 µg/mL	-	-

## Visualizations



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Caption: Experimental workflow for the HPLC analysis of **4-Bromo-2-(5-isoxazoly)phenol**.



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Caption: Hypothetical inhibition of a pro-inflammatory signaling pathway by the analyte.

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## References

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